

How to prepare Tyrosinase-IN-33 stock solutions for experiments

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Compound of Interest

Compound Name: Tyrosinase-IN-33

Cat. No.: B15575330

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Application Notes and Protocols: Tyrosinase-IN-33

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **Tyrosinase-IN-33** for in vitro experiments targeting tyrosinase activity.

Introduction

Tyrosinase is a key enzyme in the biosynthesis of melanin, a pigment responsible for coloration in a wide range of organisms.^{[1][2][3]} The overproduction of melanin can lead to hyperpigmentation disorders. Tyrosinase inhibitors are therefore valuable compounds for research in dermatology and cosmetology. **Tyrosinase-IN-33** is a potent inhibitor of the diphenolase activity of mushroom tyrosinase, with an IC₅₀ value of 9.0 μM.^{[4][5]} It is a pyridine-based compound with the molecular formula C₁₉H₁₇NS₂.^[4]

Quantitative Data Summary

For ease of reference, the key quantitative information for **Tyrosinase-IN-33** is summarized in the table below.

Property	Value	Reference
CAS Number	137058-21-0	[4] [5] [6]
Molecular Formula	C19H17NS2	[4]
Molecular Weight	323.47 g/mol	[4]
IC50 (Mushroom Tyrosinase)	9.0 μ M	[4] [5]
Appearance	Solid	[4]

Experimental Protocols

Preparation of Tyrosinase-IN-33 Stock Solutions

This protocol details the steps for preparing a 10 mM stock solution of **Tyrosinase-IN-33** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Tyrosinase-IN-33** powder (CAS 137058-21-0)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Calibrated micropipettes and sterile tips
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **Tyrosinase-IN-33** powder and the bottle of DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh out 3.23 mg of **Tyrosinase-IN-33** powder using an analytical balance and transfer it to a 1.5 mL microcentrifuge tube.

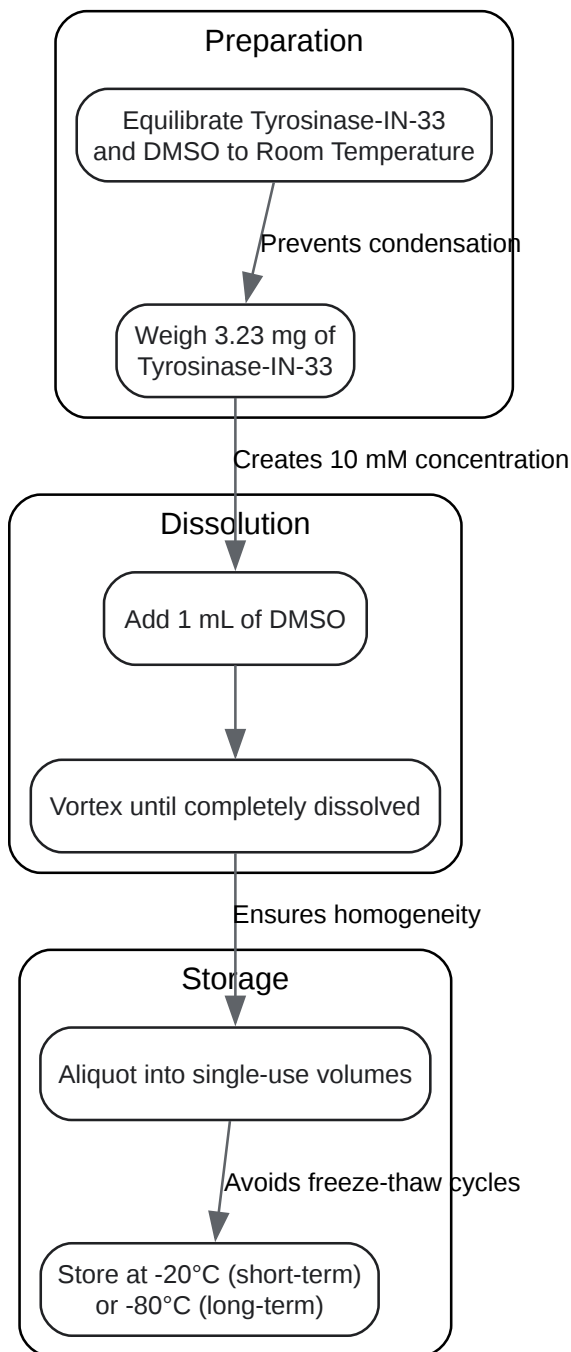
- Calculation: To prepare a 10 mM (0.010 mol/L) solution in 1 mL (0.001 L), the required mass is: $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 323.47 \text{ g/mol} = 0.00323 \text{ g} = 3.23 \text{ mg}$.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Tyrosinase-IN-33** powder.
- Mixing: Close the tube tightly and vortex thoroughly for at least 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. Gentle warming (e.g., in a 37°C water bath for a few minutes) may be applied if dissolution is slow, but avoid excessive heat.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots under the following recommended conditions:
 - Short-term storage: -20°C for up to 1 month.[\[4\]](#)
 - Long-term storage: -80°C for up to 6 months.[\[4\]](#)
 - Protect the stock solutions from light.

Note on Solvent Choice: While DMSO is a common solvent for this type of compound, it can affect enzyme activity at higher concentrations.[\[7\]](#)[\[8\]](#) It is crucial to ensure that the final concentration of DMSO in the experimental assay is low (typically $\leq 0.5\%$) and consistent across all experimental and control groups.

Visualizations

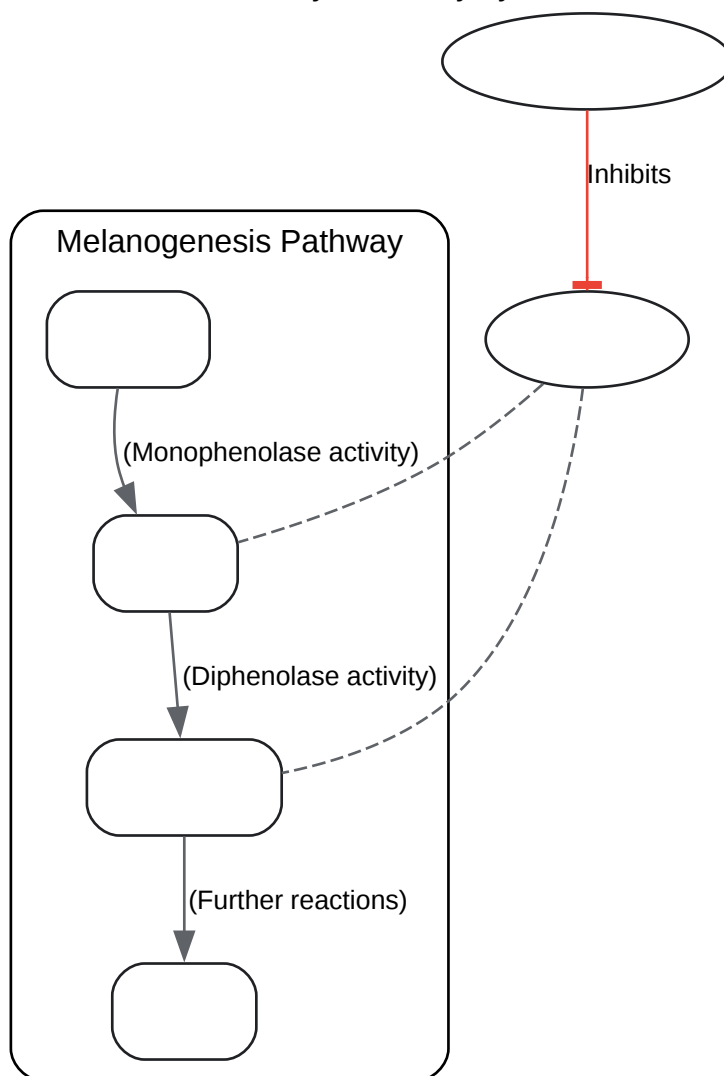
Experimental Workflow for Stock Solution Preparation

Workflow for Tyrosinase-IN-33 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing a 10 mM stock solution of **Tyrosinase-IN-33**.

Signaling Pathway: Inhibition of Melanin Synthesis

Inhibition of Melanin Synthesis by Tyrosinase-IN-33



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Caption: **Tyrosinase-IN-33** inhibits the enzymatic activity of tyrosinase, a key regulator of melanin biosynthesis.

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References

- 1. Tyrosinase - Wikipedia [en.wikipedia.org]
- 2. A comprehensive review on tyrosinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Structure–function correlations in tyrosinases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 酪氨酸酶-IN-33 | Tyrosinase-IN-33 | CAS 137058-21-0 | 蘑菇酪氨酸酶二酚酶抑制剂 | 美国InvivoChem [invivochem.cn]
- 5. 化合物 Tyrosinase-IN-33 CAS#: 137058-21-0 [chemicalbook.com]
- 6. Tyrosinase-IN-33 | TargetMol [targetmol.cn]
- 7. Inactivation kinetics of mushroom tyrosinase in the dimethyl sulfoxide solution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. files.core.ac.uk [files.core.ac.uk]
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